

# An In-depth Technical Guide to the Safety and Handling of 2-Methoxyquinoline

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## Compound of Interest

Compound Name: 2-Methoxyquinoline

Cat. No.: B1583196

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Methoxyquinoline**, a key intermediate in various synthetic applications. Adherence to the following protocols is crucial for ensuring a safe laboratory environment and maintaining the integrity of experimental work. This document outlines the hazards associated with **2-Methoxyquinoline**, provides detailed protocols for its safe use, and offers guidance on emergency procedures.

## Hazard Identification and Classification

**2-Methoxyquinoline** and its derivatives should be handled as hazardous substances. The following table summarizes the known and anticipated hazard classifications based on available safety data sheets (SDS) for **2-Methoxyquinoline** and structurally similar compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed <a href="#">[1]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[1]</a> <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation <a href="#">[1]</a> <a href="#">[4]</a>
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation <a href="#">[4]</a>

Signal Word: Warning[\[4\]](#)

Hazard Pictograms:

-  alt text

Precautionary Statements:[\[4\]](#)

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

## Physical and Chemical Properties

A summary of the key physicochemical properties of **2-Methoxyquinoline** is presented below.

[5][6]

Table 2: Physicochemical Properties of **2-Methoxyquinoline**

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO
Molecular Weight	159.19 g/mol
Appearance	Not Available
Melting Point	Not Available
Boiling Point	Not Available
Solubility	Very slightly soluble (0.33 g/L at 25°C)[6]
pKa	Not Available
LogP	Not Available
CAS Number	6931-16-4[5]

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risks associated with **2-Methoxyquinoline**.

## Engineering Controls

- Ventilation: All work with **2-Methoxyquinoline**, especially handling of the solid form or preparation of solutions, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7][8]
- Safety Equipment: An operational safety shower and eyewash station must be readily accessible in the laboratory.[7][8]

## Personal Protective Equipment (PPE)

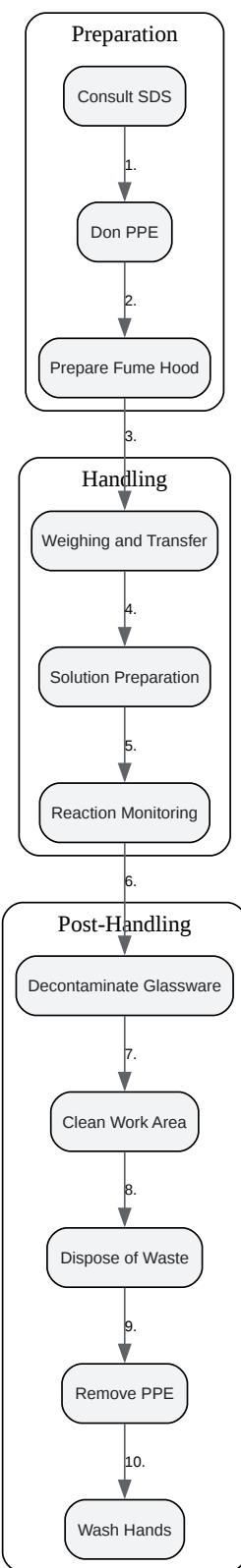
A comprehensive PPE strategy is mandatory to minimize exposure.[7][9]

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields meeting ANSI Z87.1 standards. A face shield should be worn when there is a splash hazard.[10]	To protect against splashes and fine particles that can cause serious eye damage.[9]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) inspected before use.[1][7]	To prevent skin contact, which may cause irritation.[9]
Body Protection	A full-length, buttoned laboratory coat.[10]	To protect against incidental skin contact.[9]
Respiratory Protection	Use in a certified chemical fume hood is the primary control. If a fume hood is not available or if dust/aerosols are generated, a NIOSH-approved respirator with appropriate cartridges is required.[7]	To prevent inhalation of vapors or dust, which may cause respiratory system irritation.[9]

## Storage

- Conditions: Store in a cool, dry, well-ventilated place.[11] For long-term storage, refrigeration at 2-8 °C is advisable.[12]
- Containers: Keep containers tightly closed and store in an inert atmosphere (e.g., argon or nitrogen) to minimize oxidation.[11][12] Protect from light by using amber or opaque containers.[12]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong bases.[11][12]

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Safe handling workflow for quinoline derivatives.

# Accidental Release and First Aid Measures

## Accidental Release Measures

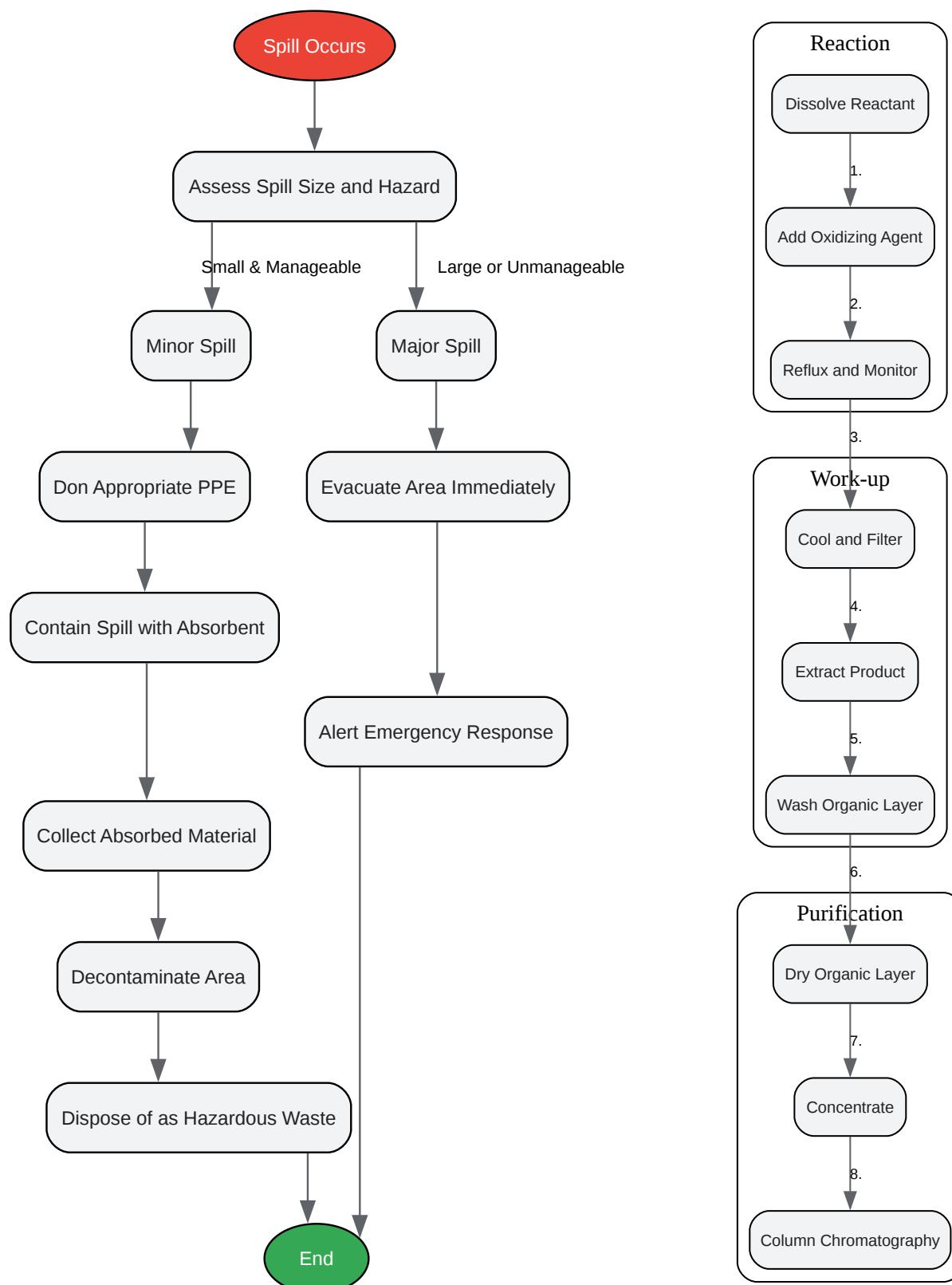
Immediate and appropriate response to a spill is critical to prevent exposure and environmental contamination.[\[13\]](#)[\[14\]](#)[\[15\]](#)

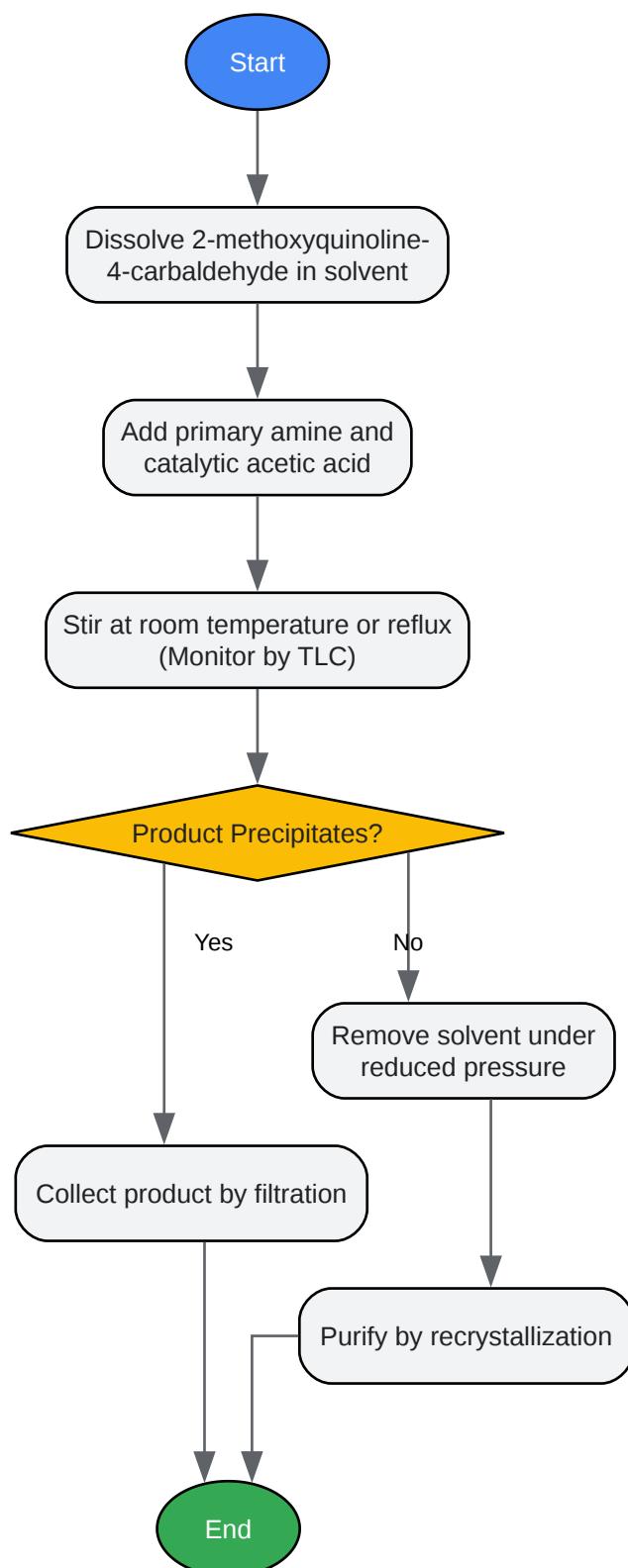
- Minor Spills:

- Alert personnel in the immediate area.[\[8\]](#)
- Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).[\[13\]](#)
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[\[8\]](#)
- Decontaminate the spill area with a suitable solvent, followed by soap and water.[\[8\]](#)[\[13\]](#)

- Major Spills:

- Evacuate the laboratory immediately and alert others.[\[8\]](#)[\[10\]](#)
- Contact your institution's emergency response team.[\[8\]](#)[\[10\]](#)
- Do not attempt to clean up a large spill without proper training and equipment.[\[10\]](#)



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